

# Barasertib in vivo minipump infusion technique

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Barasertib

CAS No.: 722543-31-9

Cat. No.: S548305

Get Quote

## Barasertib (AZD1152) In Vivo Dosing Regimens

The following table summarizes the administration methods and doses of **barasertib** used in various animal models, as reported in research studies.

Animal Model	Tumor Type / Background	Dose & Administration	Frequency & Duration	Key Efficacy Findings	Citation
Nude mice	SW620, Colo205, HCT116 human colorectal tumor xenografts	150 mg/kg/day via subcutaneous infusion (minipump)	48-hour continuous infusion	Significant tumor growth inhibition (60-81%, P<0.05) [1]	
Nude mice	Human tumor xenografts (various)	150 mg/kg/day via subcutaneous infusion (minipump)	48-hour continuous infusion	Significant tumor growth inhibition (55% to 100%, P<0.05) [2]	
<i>Apc</i> <sup>Min/+</sup> mice	Spontaneous intestinal neoplasia	25 mg/kg via intraperitoneal (i.p.) injection	Q1Dx4 each week for 3 weeks	39% reduction in macroadenoma number; 43% reduction in adenoma burden [1]	

Animal Model	Tumor Type / Background	Dose & Administration	Frequency & Duration	Key Efficacy Findings	Citation
Immune-deficient mice	MOLM13 leukemic xenografts	5 mg/kg via intraperitoneal (i.p.) injection	4 times per week or every other day	Enhanced efficacy when combined with daunorubicin [2]	
Nude mice	HCT-116, SW-620, CaLu-6, AsPc-1 xenografts	Barasertib combined with other agents (e.g., selumetinib)	48-hour continuous infusion via s.c. implanted osmotic mini-pumps	Enhanced anti-tumor efficacy in combination therapies [3]	

## Detailed Experimental Protocol for Minipump Infusion

Based on the methodologies, here is a more detailed look at the minipump infusion technique.

- **Animal and Tumor Models:** Studies typically use 8- to 12-week-old female immunocompromised mice (e.g., Swiss nude *nu/nu* or SCID-bg mice). Human tumor xenografts are established by subcutaneously injecting  $1 \times 10^6$  to  $1 \times 10^7$  tumor cells, mixed 50:50 with Matrigel, into the animal's flank. Animals are randomized into treatment groups when tumors reach a palpable size of 0.2-0.3 cm<sup>3</sup> [1] [2] [3].
- **Drug Formulation:** For infusion, **barasertib** is prepared in Tris buffer at pH 9 [1] [3].
- **Infusion Procedure:** The continuous infusion is achieved using subcutaneously implanted **osmotic mini-pumps**. The specific model used in one study was the **2001D model from Durect Corporation**. To cover a 48-hour period, two 24-hour pumps are implanted sequentially [1] [3].
- **Data Collection:** Tumor dimensions are measured regularly with calipers, and tumor volume is calculated. Tumor Growth Inhibition (TGI) is calculated statistically, often using a one-tailed t-test, with a P-value of <0.05 considered significant [1] [2].

## Frequently Asked Questions (FAQs)

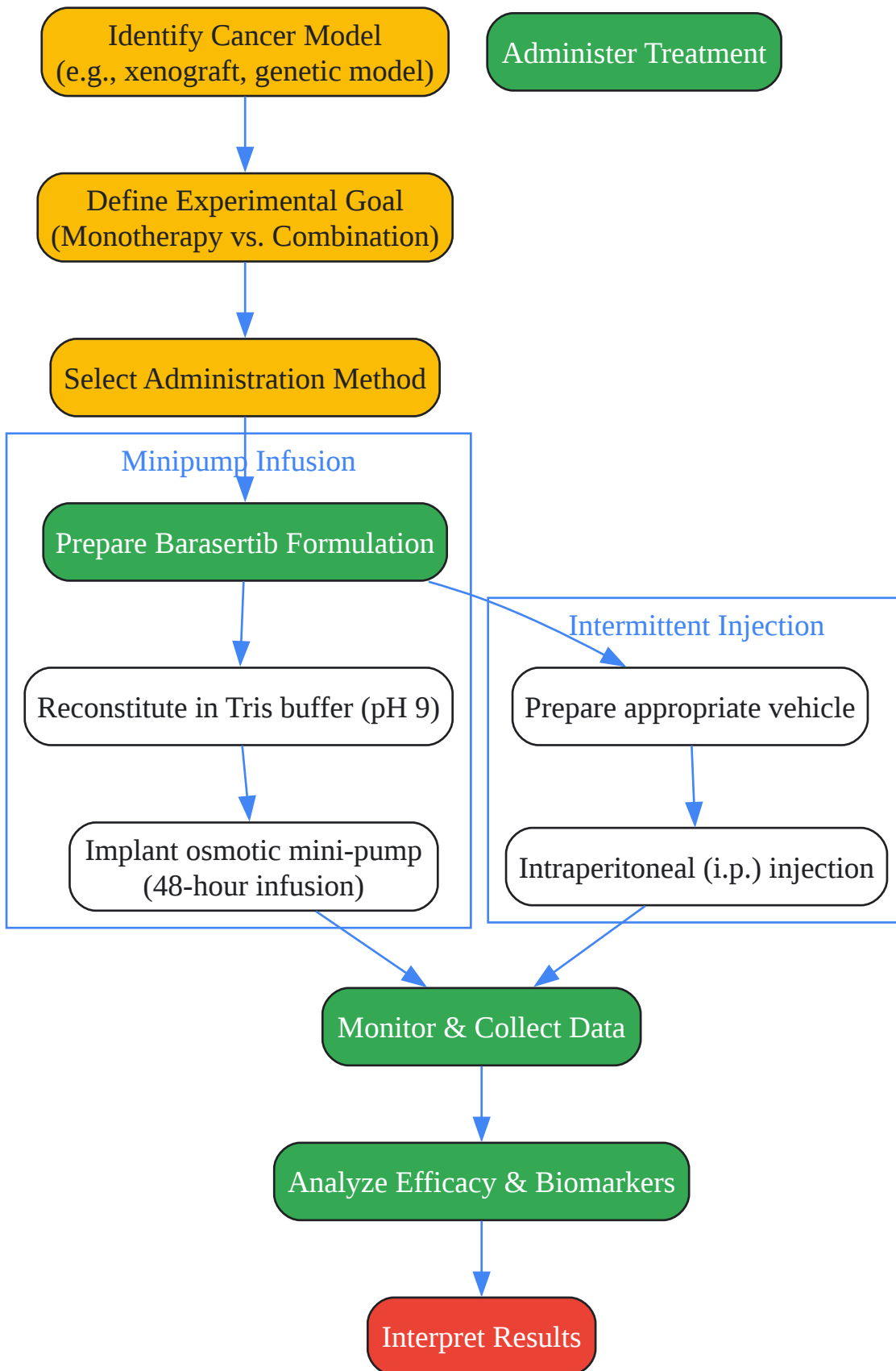
**Q1: Why is continuous infusion used for barasertib in some models?** Continuous infusion helps maintain a consistent plasma concentration of the active drug (**barasertib-hQPA**), which is converted from the

prodrug in the plasma. This sustained exposure is likely necessary for maximum anti-tumor effect, as it keeps Aurora B kinase inhibited throughout the cell division cycles of the tumor cells [1] [2].

**Q2: Are there alternative formulations or administration routes for barasertib?** Yes. Research has explored a nanoparticle formulation of the active compound, AZD2811, which allows for sustained exposure and anti-tumor activity with less frequent dosing (e.g., every 1-2 weeks) compared to the continuous infusion required for the prodrug [4]. Intraperitoneal (i.p.) injection is also a viable route, as shown in the *Apc<sup>Min/+</sup>* mouse model [1].

**Q3: What is the evidence for using barasertib in combination with other therapies?** Preclinical data supports combination strategies. **Barasertib** has shown greater-than-additive cytotoxicity when combined with cytarabine in leukemia models [2] [5]. It has also demonstrated enhanced efficacy when combined with the MEK1/2 inhibitor selumetinib [3] and with Tumor Treating Fields (TTFields) in glioblastoma models [6].

To help visualize the overall workflow for using **barasertib** in preclinical cancer research, the following diagram outlines the key stages from hypothesis to data analysis.



Click to download full resolution via product page

## Troubleshooting and Pro-Tips

- **Minipump Implantation:** The procedure involves surgery. Ensure all protocols are approved by your institution's Animal Ethics Committee and performed by trained personnel to maintain aseptic conditions and animal welfare [1].
- **Dosing Considerations:** The optimal dose can vary significantly with the administration route and cancer model. The 150 mg/kg/day via minipump is a high-intensity dose for maximum effect in xenografts, while 25 mg/kg via i.p. injection is effective in a genetic model [1]. You may need to conduct pilot studies to optimize dosing for your specific model.
- **Pharmacodynamic (PD) Analysis:** To confirm target engagement, you can analyze tumor tissues for a reduction in phosphorylated Histone H3 (pHH3), a direct marker of Aurora B kinase activity [1] [2]. Flow cytometry can also be used to detect an increase in cells with  $\geq 4N$  DNA content, indicating polyploidy due to cytokinesis failure [1].

I hope this technical support guide provides a solid foundation for your experiments. The available data is robust for certain models like colorectal xenografts, but may require adaptation for your specific research context.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. International Journal of Oncology [spandidos-publications.com]
2. Barasertib (AZD1152) phosphate ester | Aurora B inhibitor [invivochem.com]
3. The MEK1/2 inhibitor, selumetinib (AZD6244) [nature.com]
4. Modeling Dose and Schedule Effects of AZD2811 ... [pubmed.ncbi.nlm.nih.gov]
5. Barasertib (AZD1152-HQPA) | CAS:722544-51-6 [biocrick.com]
6. Aurora B Kinase Inhibition by AZD1152 Concomitant with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Barasertib in vivo minipump infusion technique]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548305#barasertib-in-vivo>]

minipump-infusion-technique]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com